

# Application Note: Quantification of Anhydroecgonine in Sweat and Saliva Samples by GC-MS

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## Compound of Interest

Compound Name: Anhydroecgonine

Cat. No.: B8767336

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## Introduction

**Anhydroecgonine** (AEC), a pyrolysis product of cocaine, is a key biomarker for detecting the use of crack cocaine.[1][2][3] Its presence in biological matrices like sweat and saliva provides a non-invasive means to monitor cocaine abuse. This application note provides a detailed protocol for the quantification of AEC in sweat and saliva samples using gas chromatography-mass spectrometry (GC-MS). The methodology is based on established analytical procedures and is intended to guide researchers in the development and implementation of sensitive and specific detection methods.

## Quantitative Data Summary

The following table summarizes quantitative data for **anhydroecgonine** detected in sweat and saliva samples.

| Biological Matrix | Analyte               | Concentration Range | Analytical Method | Reference   |
|-------------------|-----------------------|---------------------|-------------------|---|
| Sweat             | Anhydroecgonine (AEC) | 53 ng/patch         | GC-MS             | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Saliva            | Anhydroecgonine (AEC) | 5 - 18 ng/mL        | GC-MS             | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |

## Experimental Protocols

### Sample Collection

Sweat Sample Collection:

- Sweat patches are applied to a clean, dry skin surface and worn for a specified period.
- After the collection period, the patch is carefully removed using forceps and placed in a labeled storage tube.

Saliva Sample Collection:

- Saliva is collected using appropriate oral fluid collection devices.
- The collected saliva is transferred to a labeled storage tube.
- To ensure the stability of the analyte, it is recommended to store samples at low temperatures and consider the pH of the storage buffer, as the related compound **anhydroecgonine** methyl ester (AEME) shows pH-dependent hydrolysis.[\[1\]](#)

### Sample Preparation and Extraction

A three-step liquid-liquid extraction procedure is employed for the isolation of AEC from sweat and saliva samples.[\[2\]](#)[\[3\]](#)

For Sweat Samples:

- Desorption: The sweat patch is desorbed to release the collected analytes.

- Extraction: The desorbed sample undergoes the liquid-liquid extraction process described below.

For Saliva Samples:

- Extraction: The saliva sample is directly subjected to the liquid-liquid extraction.

Liquid-Liquid Extraction Protocol:

- To 1 mL of the sample (desorbed sweat solution or saliva), add deuterated internal standards.
- Adjust the pH of the sample to 8.4.
- Perform a three-step liquid-liquid extraction using a chloroform-isopropanol-n-heptane (50:17:33, v/v) solvent mixture.<sup>[2][3]</sup>
- Pool the organic phases and evaporate to dryness under a stream of nitrogen.

## Derivatization

To enhance the volatility and chromatographic properties of AEC for GC-MS analysis, a derivatization step is necessary.

- Reconstitute the dried extract in a suitable solvent.
- Add N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS) to the extract.<sup>[2][3]</sup>
- Incubate the mixture to allow for complete derivatization.

## GC-MS Analysis

Instrumentation:

- A gas chromatograph coupled with a mass spectrometer (GC-MS) is used for the analysis.

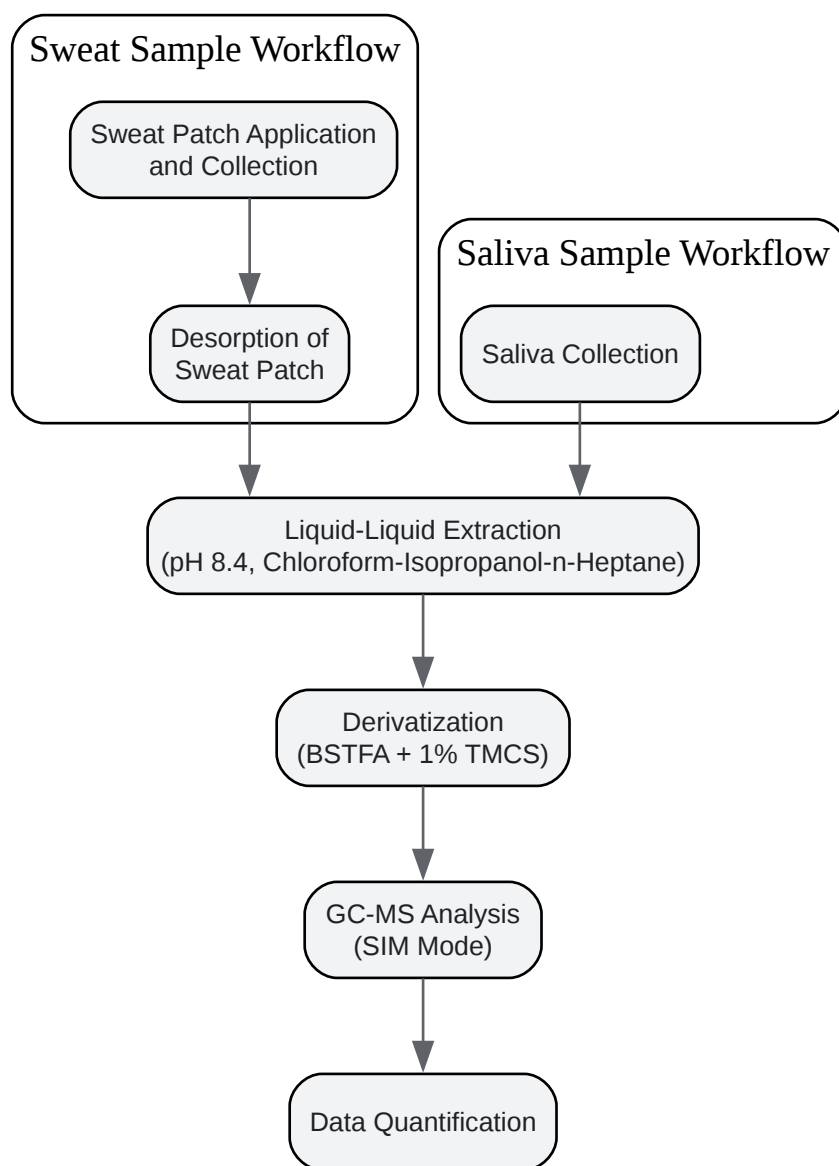
Chromatographic Conditions:

- The specific column, temperature program, and carrier gas flow rate should be optimized to achieve good separation and peak shape for the derivatized AEC.

#### Mass Spectrometry Parameters:

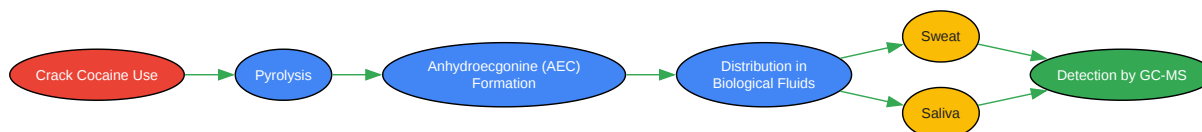
- The mass spectrometer is operated in the selected ion monitoring (SIM) mode for enhanced sensitivity and specificity.
- The ions monitored for **anhydroecgonine** are m/z 82, 166, 152, and 181.[\[2\]](#)[\[3\]](#)

## Visualized Workflows



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Caption: Experimental workflow for the quantification of **anhydroecgonine** in sweat and saliva.



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Caption: Logical relationship from crack cocaine use to AEC detection in biological samples.

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## References

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- 2. Evidence of crack use by anhydroecgonine methylester identification - PubMed [pubmed.ncbi.nlm.nih.gov]
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